Establishing a Reproducible Method for Nitrofurantoin Susceptibility Testing: Application Notes and Protocols

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Compound of Interest

Compound Name: *nitrofurantoin*

Cat. No.: *B7804820*

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Introduction

Nitrofurantoin is a crucial first-line antibiotic for the treatment of uncomplicated urinary tract infections (UTIs). Its continued efficacy relies on the accurate and reproducible assessment of bacterial susceptibility. This document provides detailed application notes and standardized protocols for determining the susceptibility of bacterial isolates to **nitrofurantoin**. The methodologies outlined are based on internationally recognized standards from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST). These protocols are intended for use by researchers, scientists, and drug development professionals to ensure consistent and reliable susceptibility testing results.

Mechanism of Action and Resistance

Nitrofurantoin is a prodrug that requires intracellular reduction by bacterial nitroreductases to form highly reactive electrophilic intermediates.[1][2] These intermediates are non-specific and attack multiple targets within the bacterial cell, including ribosomal proteins, DNA, and enzymes

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involved in the citric acid cycle.[3][4] This multi-targeted mechanism of action is thought to contribute to the low rate of resistance development.

Resistance to **nitrofurantoin** primarily arises from mutations in the genes encoding the nitroreductases, specifically nfsA and nfsB in Escherichia coli.[4][5][6] Loss-of-function mutations in these genes prevent the activation of **nitrofurantoin**, thereby rendering the drug ineffective.

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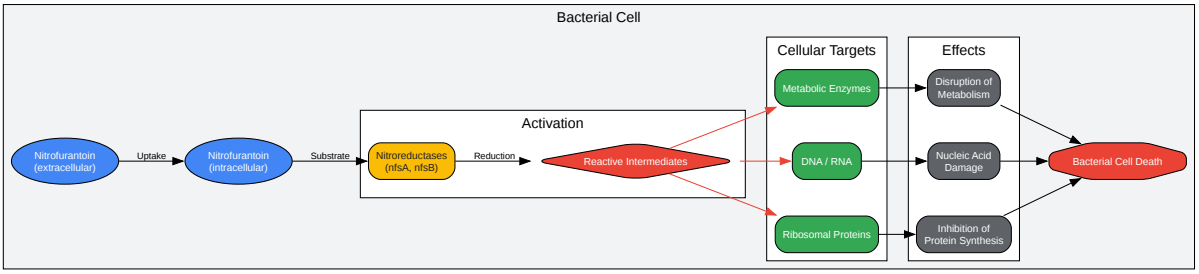

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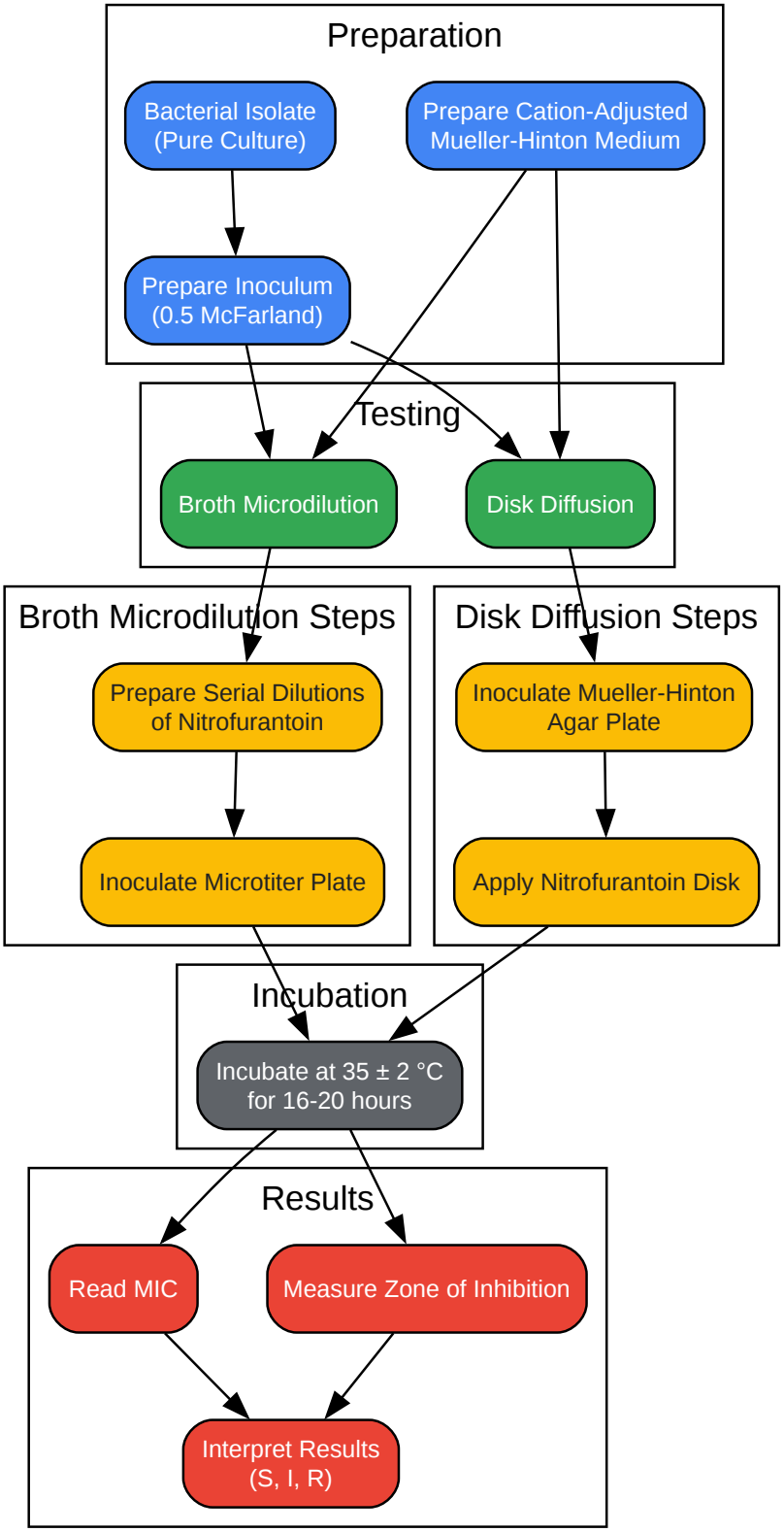

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